

comparison of 2,5-dimethyl vs 4,4-dimethyldioxane isomers

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Compound Focus: Dimethyldioxane

CAS No.: 15176-21-3

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Comparative Overview of Dioxane Isomers

The table below summarizes the core differences between these two isomers based on available information:

Feature	2,5-Dimethyl-1,4-dioxane	4,4-Dimethyl-1,3-dioxane
IUPAC Name	2,5-Dimethyl-1,4-dioxane [1]	4,4-Dimethyl-1,3-dioxane [2] [3]
Chemical Structure	Six-membered 1,4-dioxane ring with methyl groups on two carbon atoms [1]	Six-membered 1,3-dioxane ring with a geminal dimethyl group on one carbon [2]
Molecular Formula	$C_6H_{12}O_2$ [1]	$C_6H_{12}O_2$ [2]
Appearance	Colorless liquid [1]	Information Missing
Odor	Ether-like [1]	Information Missing
Boiling Point	116.5–121 °C [1]	Information Missing
Synthesis Route	Acid-catalyzed dehydration of propylene glycol [1]	Acid-catalyzed condensation of formaldehyde and isobutylene [2] [3]

Feature	2,5-Dimethyl-1,4-dioxane	4,4-Dimethyl-1,3-dioxane
Primary Application	Liquid-liquid extractions (in a research context) [1]	Synthetic intermediate; precursor for pharmaceuticals and polymers [2] [3]
Stability	Susceptible to acid-catalyzed hydrolysis; stable in base [1]	Information Missing

Detailed Experimental Protocols

Synthesis of 2,5-Dimethyl-1,4-dioxane

The synthesis from propylene glycol is a classic laboratory preparation [1].

- **Reaction Mechanism:** Acid-catalyzed dehydration and cyclization.
- **Procedure:**
 - Add a small amount of concentrated sulfuric acid to pure, distilled propylene glycol.
 - Distill the mixture to collect the product.
 - Separate the product from water in the distillate using a separatory funnel.
 - Purify the crude product by adding base (e.g., sodium or potassium hydroxide flakes) to polymerize and remove impurities. The mixture may turn reddish.
 - For higher purity, perform fractional distillation and collect the fraction boiling between **117-120 °C** [1].
- **Critical Notes:**
 - Requires pure propylene glycol, as impurities can inhibit the reaction [1].
 - The product is acid-sensitive; base, not acid, must be used for purification [1].

Synthesis of 4,4-Dimethyl-1,3-dioxane

Industrial patents describe its synthesis via the Prins-type reaction.

- **Reaction Mechanism:** Acid-catalyzed condensation of formaldehyde and isobutylene [2] [3].
- **Procedure (from patent RU2663292C1):**
 - React isobutylene with an aqueous formaldehyde solution.
 - Use a catalyst such as **phosphoric acid (H₃PO₄)** on a porous carrier like **aluminium phosphate** [2].

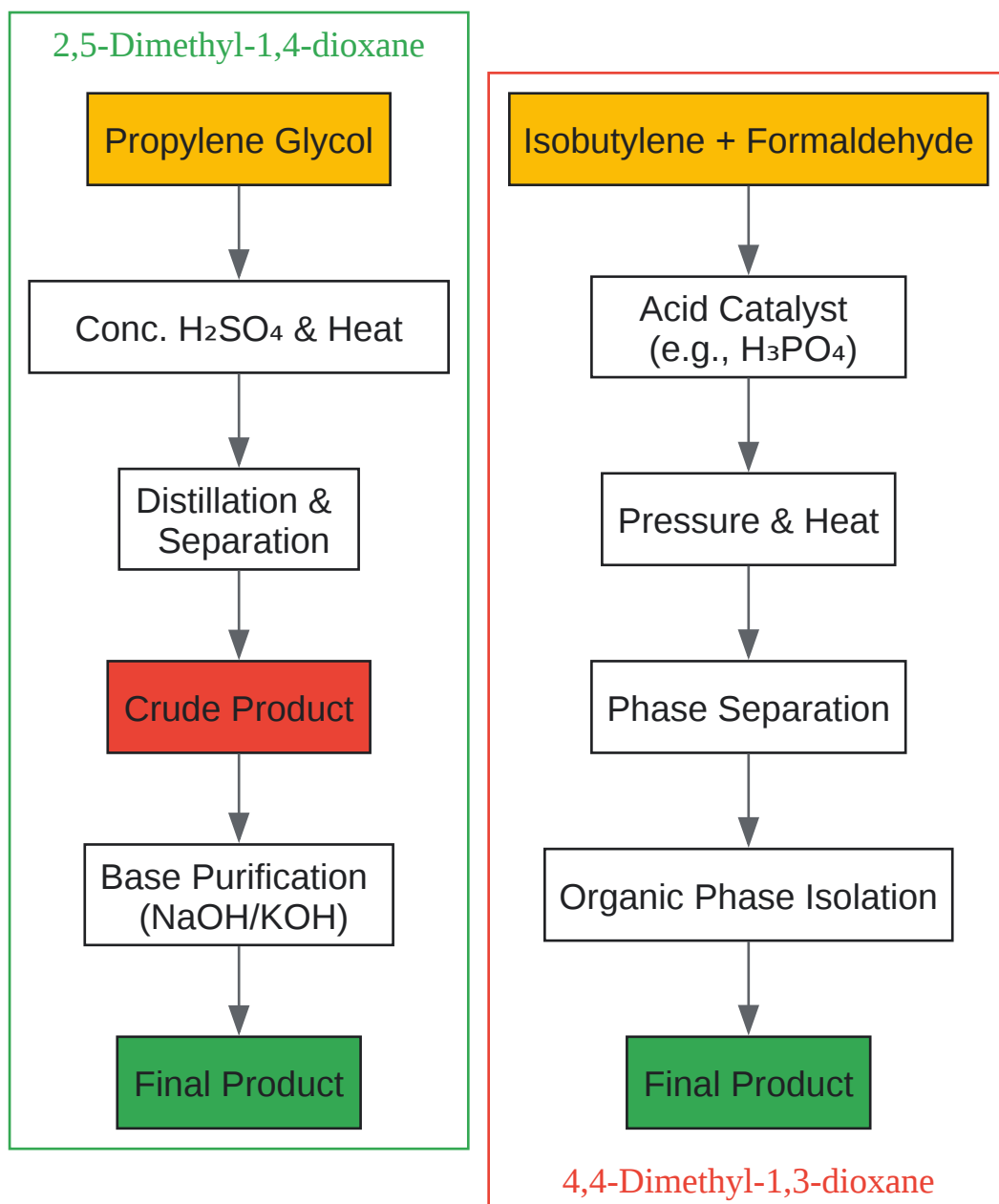
- Conduct the reaction at elevated pressure and temperature [2].
- Separate the organic phase containing the product from the aqueous phase [3].
- Isolate 4,4-**dimethyldioxane**-1,3 from the organic phase [2] [3].
- **Alternative Procedure (from patent US4017518A):**
 - This patent uses **mineral acid catalysts** (e.g., sulfuric acid, chromic acid, or phosphoric acid) or their salts in an aqueous medium [3].

Handling and Safety Considerations

- **Peroxide Formation:** Like most ethers, 2,5-dimethyl-1,4-dioxane will slowly form **explosive peroxides** during storage. This risk can be mitigated by adding stabilizers like **butylated hydroxytoluene (BHT)** or storing over sodium metal or sodium hydroxide [1].
- **Distillation Caution:** Care must be taken **not to distill to dryness** due to the risk of concentrating trace peroxides [1].
- **Toxicity Data:** There is **very little data available on the toxicity** of 2,5-dimethyl-1,4-dioxane [1]. No specific toxicity information was found for the 4,4-isomer in the search results.
- **Disposal:**
 - Peroxide-free ether can be safely burned.
 - If peroxides are suspected but not precipitated, they can be neutralized with reducing agents like ferrous sulfate, sodium bisulfite, or metabisulfite.
 - For old containers with visible peroxide crystals, **do not open**. The container should be considered a shock-sensitive hazard and handled by explosives professionals [1].

Research Context and Application Pathways

The different ring structures (1,4-dioxane vs. 1,3-dioxane) dictate their typical uses. The 1,3-dioxane ring is often employed as a protecting group for aldehydes in multi-step synthesis, which explains its role as a synthetic intermediate. The experimental workflows for their synthesis and application can be visualized as follows:



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Knowledge Gaps and Further Research

The available information is insufficient for a direct, data-driven performance comparison in specific applications like drug development.

- **Missing Experimental Data:** Key quantitative properties for 4,4-dimethyl-1,3-dioxane (e.g., boiling point, density, solubility) are absent from the search results.
- **Limited Application Context:** While 2,5-dimethyl-1,4-dioxane is noted for extractions [1], its performance versus other solvents is not quantified. The specific role of 4,4-dimethyl-1,3-dioxane in drug development is not detailed.

To fill these gaps, a targeted search of chemical databases like **SciFinder** or **Reaxys** is recommended. These resources can provide comprehensive physical property data, spectroscopic information, and references to studies where these compounds are used in synthetic pathways.

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References

1. Dimethyl dioxane - Sciencemadness Wiki [sciencemadness.org]
2. Method for the preparation of 4,4-dimethyl-1,3-dioxane [patents.google.com]
3. US4017518A - Method of preparing 4,4-dimethyldioxane-1,3 [patents.google.com]

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